

# A Comparative Guide to the Thermal Analysis of Lanthanide Chlorides

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## Compound of Interest

Compound Name: Neodymium;chloride

CAS No.: 40603-46-1

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This guide provides a comprehensive comparative thermal analysis of hydrated lanthanide(III) chlorides. The thermal decomposition of these compounds is a critical consideration in various scientific and industrial applications, including the synthesis of anhydrous chlorides, the preparation of lanthanide oxides, and the development of materials with specific thermal properties. This document summarizes key quantitative data, details experimental protocols, and visualizes the analytical workflow to support research and development in this field.

## Data Presentation: Thermal Decomposition of Lanthanide Chloride Hydrates

The thermal decomposition of hydrated lanthanide chlorides is a multi-step process involving dehydration and, in many cases, hydrolysis, leading to the formation of oxychlorides and finally oxides, depending on the atmosphere. The temperatures of these transitions are influenced by factors such as the specific lanthanide element, the hydration state of the salt, the heating rate, and the composition of the surrounding atmosphere.

The following table summarizes the thermal decomposition data for a selection of lanthanide chloride hydrates, primarily in an inert atmosphere to minimize oxidation reactions. It is important to note that variations in experimental conditions across different studies can affect the precise transition temperatures.

| Lanthanide Chloride                  | Dehydration Steps (Temperature Range, °C)                                                                                                  | Intermediate Products                                                                                                 | Final Decomposition Product (in Inert Atmosphere) | Onset of Hydrolysis (°C)             |
|--------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|---------------------------------------------------|--------------------------------------|
| LaCl <sub>3</sub> ·7H <sub>2</sub> O | 50-119.3 (-1 H <sub>2</sub> O), 119.3-165.3 (-3 H <sub>2</sub> O), 165.3-197.4 (-2 H <sub>2</sub> O), 197.4-237.8 (-1 H <sub>2</sub> O)[1] | LaCl <sub>3</sub> ·6H <sub>2</sub> O,<br>LaCl <sub>3</sub> ·3H <sub>2</sub> O,<br>LaCl <sub>3</sub> ·H <sub>2</sub> O | LaCl <sub>3</sub>                                 | >300 (in presence of water vapor)[2] |
| CeCl <sub>3</sub> ·7H <sub>2</sub> O | Dehydration completion at 224°C (in air)                                                                                                   | CeCl <sub>3</sub> ·4H <sub>2</sub> O,<br>CeCl <sub>3</sub> ·H <sub>2</sub> O                                          | CeO <sub>2</sub> (in air)                         | 170-480 (in air)                     |
| PrCl <sub>3</sub> ·6H <sub>2</sub> O | Dehydration completion at 234°C (in air)                                                                                                   | Intermediate hydrates                                                                                                 | PrOCl → Pr <sub>2</sub> O <sub>3</sub> (in air)   | Occurs during dehydration (in air)   |
| NdCl <sub>3</sub> ·6H <sub>2</sub> O | 6 → 3 → 2 → 1 → 0 H <sub>2</sub> O loss                                                                                                    | NdCl <sub>3</sub> ·3H <sub>2</sub> O,<br>NdCl <sub>3</sub> ·2H <sub>2</sub> O,<br>NdCl <sub>3</sub> ·H <sub>2</sub> O | NdOCl                                             | >300                                 |
| SmCl <sub>3</sub> ·6H <sub>2</sub> O | 6 → 3 → 2 → 1 → 0 H <sub>2</sub> O loss                                                                                                    | SmCl <sub>3</sub> ·3H <sub>2</sub> O,<br>SmCl <sub>3</sub> ·2H <sub>2</sub> O,<br>SmCl <sub>3</sub> ·H <sub>2</sub> O | SmOCl                                             | ~214                                 |
| GdCl <sub>3</sub> ·6H <sub>2</sub> O | Dehydration accompanied by hydrolysis                                                                                                      | GdOCl                                                                                                                 | GdOCl                                             | -                                    |
| TbCl <sub>3</sub> ·6H <sub>2</sub> O | 6 → 3 → 2 → 1 → 0 H <sub>2</sub> O loss                                                                                                    | TbCl <sub>3</sub> ·3H <sub>2</sub> O,<br>TbCl <sub>3</sub> ·2H <sub>2</sub> O,<br>TbCl <sub>3</sub> ·H <sub>2</sub> O | Not specified                                     | -                                    |
| DyCl <sub>3</sub> ·6H <sub>2</sub> O | 6 → 3 → 1 → 0 H <sub>2</sub> O loss                                                                                                        | DyCl <sub>3</sub> ·3H <sub>2</sub> O,<br>DyCl <sub>3</sub> ·H <sub>2</sub> O                                          | DyOCl                                             | Occurs during dehydration            |

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|                                      |                                                                             |                                                                                                                       |       |      |
|--------------------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|-------|------|
| YbCl <sub>3</sub> ·6H <sub>2</sub> O | 6 → 3 → 2 → 1 → 0<br>H <sub>2</sub> O loss with<br>concurrent<br>hydrolysis | YbCl <sub>3</sub> ·3H <sub>2</sub> O,<br>YbCl <sub>3</sub> ·2H <sub>2</sub> O,<br>YbCl <sub>3</sub> ·H <sub>2</sub> O | YbOCl | ~177 |
|--------------------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|-------|------|

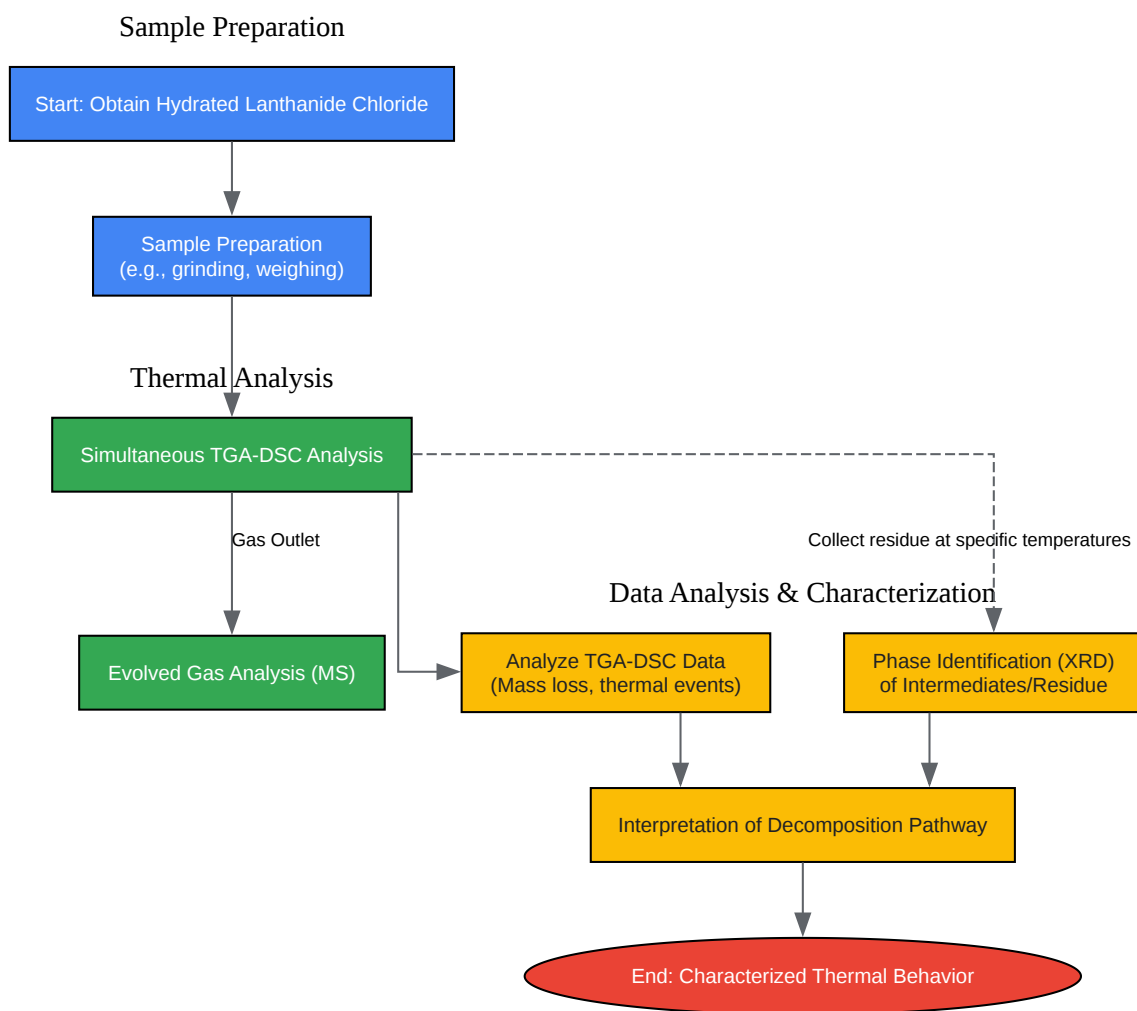
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## Experimental Protocols

The data presented in this guide were obtained using a combination of thermoanalytical techniques. The primary methods employed are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), often coupled with Mass Spectrometry (MS) for evolved gas analysis and X-ray Diffraction (XRD) for phase identification of intermediates and final products.

## General Experimental Workflow

A typical experimental workflow for the thermal analysis of lanthanide chloride hydrates is as follows:



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## References

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